

Application Note: Safe Handling, Solubilization, and Disposal of 4-Acetamido-2-propoxybenzoic Acid

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Compound of Interest

Compound Name: 4-Acetamido-2-propoxybenzoic acid

Cat. No.: B13352369

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Executive Summary & Chemical Context[1][2][3][4][5][6]

4-Acetamido-2-propoxybenzoic acid is a specialized benzoic acid derivative, structurally characterized by an acetamido group at the para position and a propoxy ether linkage at the ortho position relative to the carboxylic acid. It is primarily encountered in pharmaceutical research as:

- A key impurity or degradation product of the local anesthetic Propoxycaine.
- A synthetic intermediate in the development of substituted benzamides and liquid crystal polymers.
- A metabolic reference standard for pharmacokinetic studies involving para-aminobenzoic acid (PABA) analogs.

Technical Note on Identity: Researchers must distinguish this compound from its deacetylated precursor, 4-amino-2-propoxybenzoic acid (CAS 2486-79-5). Commercial catalogs often conflate the two; however, the target compound contains an N-acetyl moiety (

) which significantly alters its solubility and pKa profile compared to the free amine.

Chemical Identity Table

Parameter	Detail
Chemical Name	4-Acetamido-2-propoxybenzoic acid
Synonyms	N-Acetyl-4-amino-2-propoxybenzoic acid; 4-(Acetylamino)-2-propoxybenzoic acid
Molecular Formula	
Molecular Weight	~237.25 g/mol
Core Structure	Benzoic acid scaffold with ortho-propoxy and para-acetamido substituents
Physical State	White to off-white crystalline solid
Predicted pKa	~3.5–4.0 (Carboxylic acid)

Health, Safety, and Environmental (HSE) Profile

Expert Insight: As a specific intermediate, comprehensive toxicological data (LD50) is often unavailable. Therefore, safety protocols must be derived via Read-Across Methodology using the structurally similar 4-acetamidobenzoic acid (Acedoben) and 4-propoxybenzoic acid.

Hazard Identification (GHS Classification - Extrapolated)

- Skin Irritation (Category 2): The carboxylic acid moiety acts as a proton donor, causing contact dermatitis.
- Eye Irritation (Category 2A): Micro-crystalline dust can cause mechanical and chemical irritation.
- STOT-SE (Category 3): Inhalation of dust may irritate the upper respiratory tract.

Engineering Controls & PPE[6]

- **Containment:** All weighing and transfer operations must occur inside a certified Chemical Fume Hood or a Powder Containment Balance Enclosure.
- **Respiratory:** If hood access is compromised, use a NIOSH-approved N95 or P100 particulate respirator.
- **Dermal:** Nitrile gloves (minimum thickness 0.11 mm). Breakthrough time is generally high for solid benzoates, but change gloves immediately if wetted by solvent solutions (e.g., DMSO).

Protocol: Solubilization and Stock Preparation

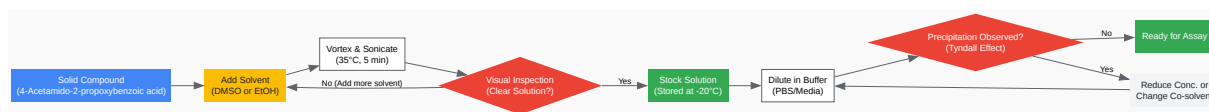
Challenge: The propoxy chain adds lipophilicity, making the compound sparingly soluble in pure water at neutral pH. The acetamido group reduces solubility in dilute acids compared to the free amine.

Recommended Solvent System: Dimethyl Sulfoxide (DMSO) or Ethanol/Water mixtures.

Step-by-Step Solubilization Workflow

- **Weighing:** Accurately weigh the target mass into a sterile glass vial. Do not use polystyrene plastics as DMSO may leach contaminants.
- **Primary Solubilization (Stock):**
 - Add DMSO (anhydrous) to achieve a concentration of 10–50 mM.
 - Vortex vigorously for 30–60 seconds.
 - **Observation:** If the solution remains cloudy, sonicate in a water bath at 35°C for 5 minutes.
- **Dilution for Assays (Working Solution):**
 - Dilute the DMSO stock into the aqueous buffer (PBS or media).
 - **Critical Limit:** Keep final DMSO concentration < 0.5% (v/v) to avoid solvent toxicity in biological assays.

- Precipitation Check: Visually inspect for "crashing out" (white precipitate). If observed, lower the stock concentration or switch to a 1:1 Ethanol:Water cosolvent system.



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Caption: Logical workflow for preparing stable stock solutions, ensuring solubility before biological application.

Protocol: Analytical Verification (HPLC)

To ensure the integrity of the compound (distinguishing it from the 4-amino precursor), use the following Reverse-Phase HPLC method.

Method Principle: The N-acetyl group increases the retention time compared to the free amine on C18 columns due to reduced polarity and loss of the basic amine functionality.

Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 µm
Mobile Phase A	Water + 0.1% Formic Acid (or 0.1% TFA)
Mobile Phase B	Acetonitrile (ACN)
Gradient	5% B to 95% B over 10 minutes
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm (Aromatic ring) and 210 nm (Amide bond)
Expected Retention	4-Amino precursor: ~3.5 min 4-Acetamido target: ~5.2 min (More retained)

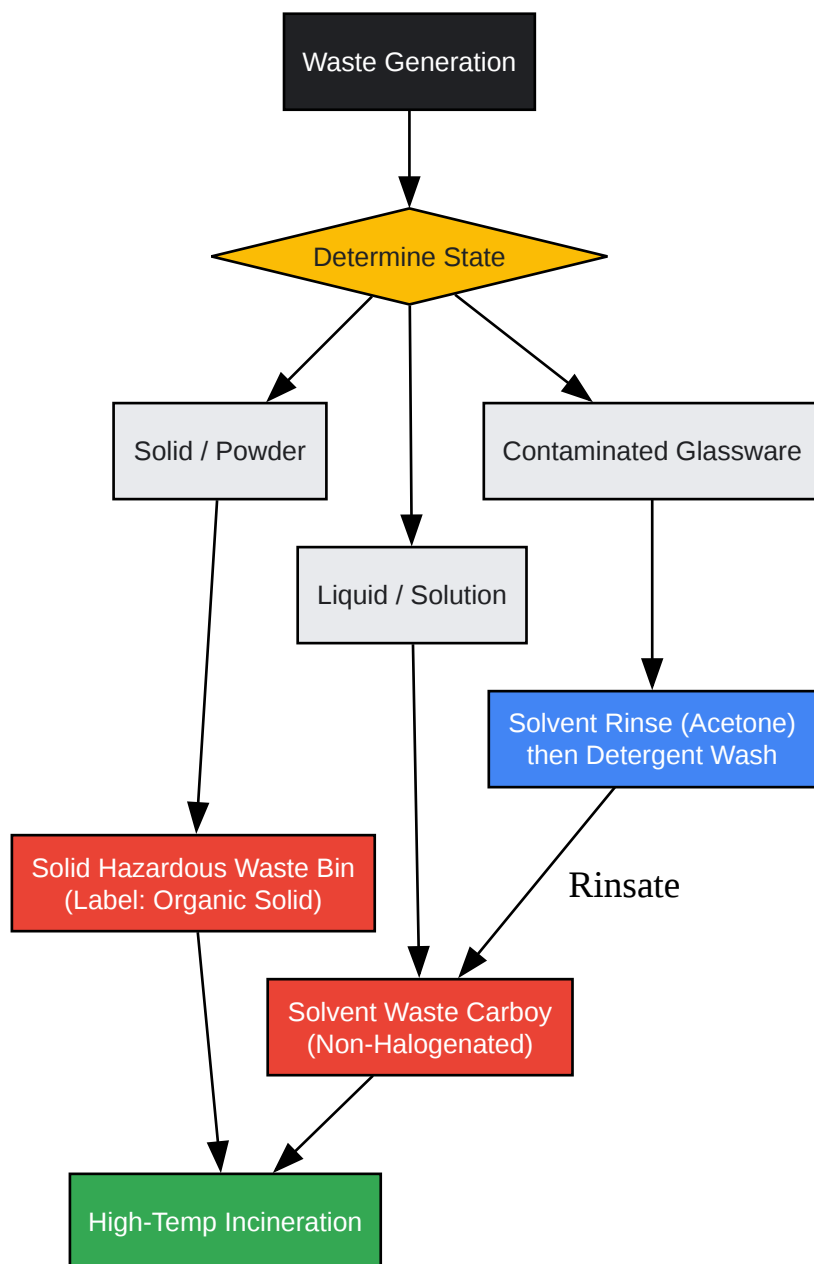
Disposal and Decontamination Protocols

Regulatory Status: As an organic acid derivative containing nitrogen, this compound must not be disposed of down the drain. It requires thermal destruction to prevent environmental accumulation.

Disposal Decision Tree

- Solid Waste:
 - Collect in a container labeled "Hazardous Waste - Solid Organic - Toxic."
 - Disposal Method: High-temperature incineration.
- Liquid Waste (HPLC effluent/Stock solutions):
 - Collect in "Organic Solvent Waste" carboys.
 - Compatibility: Compatible with standard non-halogenated solvent waste streams (Acetone, Methanol, DMSO).
- Contaminated Glassware:

- Rinse with Acetone or Ethanol before washing with detergent. The compound is poorly soluble in water; direct water washing may leave residue.



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Caption: Decision matrix for compliant disposal, prioritizing incineration to prevent environmental release.

Storage and Stability

- Temperature: Store at 2–8°C for short term (< 1 month) or -20°C for long term.
- Atmosphere: Hygroscopic potential is low, but storage under Argon or Nitrogen is recommended to prevent slow oxidation or hydrolysis of the amide bond over years.
- Container: Amber glass vials (protect from light).
- Self-Validating Check: Before use, inspect the solid. It should be white/off-white. A yellow or brown discoloration indicates oxidation (likely of the underlying aromatic system or hydrolysis to the amine).

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 9834209 (4-amino-2-propoxybenzoic acid - Precursor Data). Retrieved from [\[Link\]](#)
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